

In-depth Technical Guide: The Function of CG347B

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Compound of Interest		
Compound Name:	CG347B	
Cat. No.:	B15588907	Get Quote

Notice: Information regarding the gene or protein designated "CG347B" is not available in the public databases searched. It is possible that "CG347B" may be a typographical error, an outdated nomenclature, or a non-standard identifier.

The search for "CG347B" and related terms did not yield any specific results for a gene or protein with this exact name. The extensive biological databases for Drosophila melanogaster, which utilize the "CG" naming convention, do not contain an entry for "CG347B".

For researchers, scientists, and drug development professionals, it is crucial to work with precise and validated gene and protein identifiers. We recommend verifying the identifier "CG347B" from the original source.

If "CG347B" is a typo, the intended gene could be one with a similar name. For context, we provide information on a few similarly named genes from Drosophila melanogaster:

- CG34347: This gene is predicted to be involved in actomyosin structure organization and to be active in the cytoskeleton. It is expressed in several tissues during development, including the amnioserosa and the midgut primordium. It is the ortholog of the human gene EPB41L4A (erythrocyte membrane protein band 4.1 like 4A).[1]
- CG7630: This gene is the Drosophila melanogaster homolog of the cytochrome c oxidase subunit COX7B.[2] Cytochrome c oxidase is the terminal enzyme of the mitochondrial respiratory chain.[2]



- CG3847: This gene is predicted to be involved in the negative regulation of transcription by RNA polymerase II and is predicted to be located in the nucleus.[3] It is expressed in various structures, including the adult head and ganglia.[3]
- CG34267 and CG34134: No specific functions are currently annotated for these genes in public databases.[4][5]

Recommendation: To proceed with your research, please confirm the correct gene or protein identifier. Once the correct identifier is known, a comprehensive technical guide can be compiled, including quantitative data, experimental protocols, and pathway visualizations as requested.

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References

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